

# An In-depth Technical Guide to 3-(Dimethylamino)benzoic Acid

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## Compound of Interest

Compound Name: 3-(Dimethylamino)benzoic acid

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and key applications of **3-(Dimethylamino)benzoic acid**. The information is intended to support researchers, scientists, and professionals in the fields of chemistry and drug development.

## Core Chemical Properties

**3-(Dimethylamino)benzoic acid**, also known as 3-Dimethylaminobenzoic acid, is a benzoic acid derivative. It is a light yellow to yellow-beige crystalline powder.[1][2]

## Identifiers

Identifier	Value
IUPAC Name	3-(dimethylamino)benzoic acid[3]
CAS Number	99-64-9[3]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub> [3]
Molecular Weight	165.19 g/mol [3]
InChI Key	NEGFNJRAUMCZMY-UHFFFAOYSA-N[4]
SMILES	CN(C)c1cccc(c1)C(=O)O[4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-(Dimethylamino)benzoic acid** is presented below.

Property	Value	Source
Melting Point	148-150 °C	[1][2][4][5]
Boiling Point	293.03 °C (rough estimate)	[2]
Density	1.1603 g/cm <sup>3</sup> (rough estimate)	[2]
pKa	3.36 ± 0.10 (Predicted)	[2]
Solubility	Soluble in methanol (50 mg/mL).[1][2][4] Insoluble in water.[1][2]	
Appearance	Light yellow to yellow-beige crystalline powder.[1][6]	

## Spectral Data

Detailed spectral information is crucial for the identification and characterization of **3-(Dimethylamino)benzoic acid**.

Spectrum Type	Key Data
Mass Spectrometry	Molecular Ion: m/z 165.[3]
Infrared (IR) Spectroscopy	Conforms to standard spectra.[6]
<sup>1</sup> H NMR	Spectrum available.[7]
<sup>13</sup> C NMR	Spectrum available.

## Experimental Protocols

### Synthesis of 3-(Dimethylamino)benzoic Acid

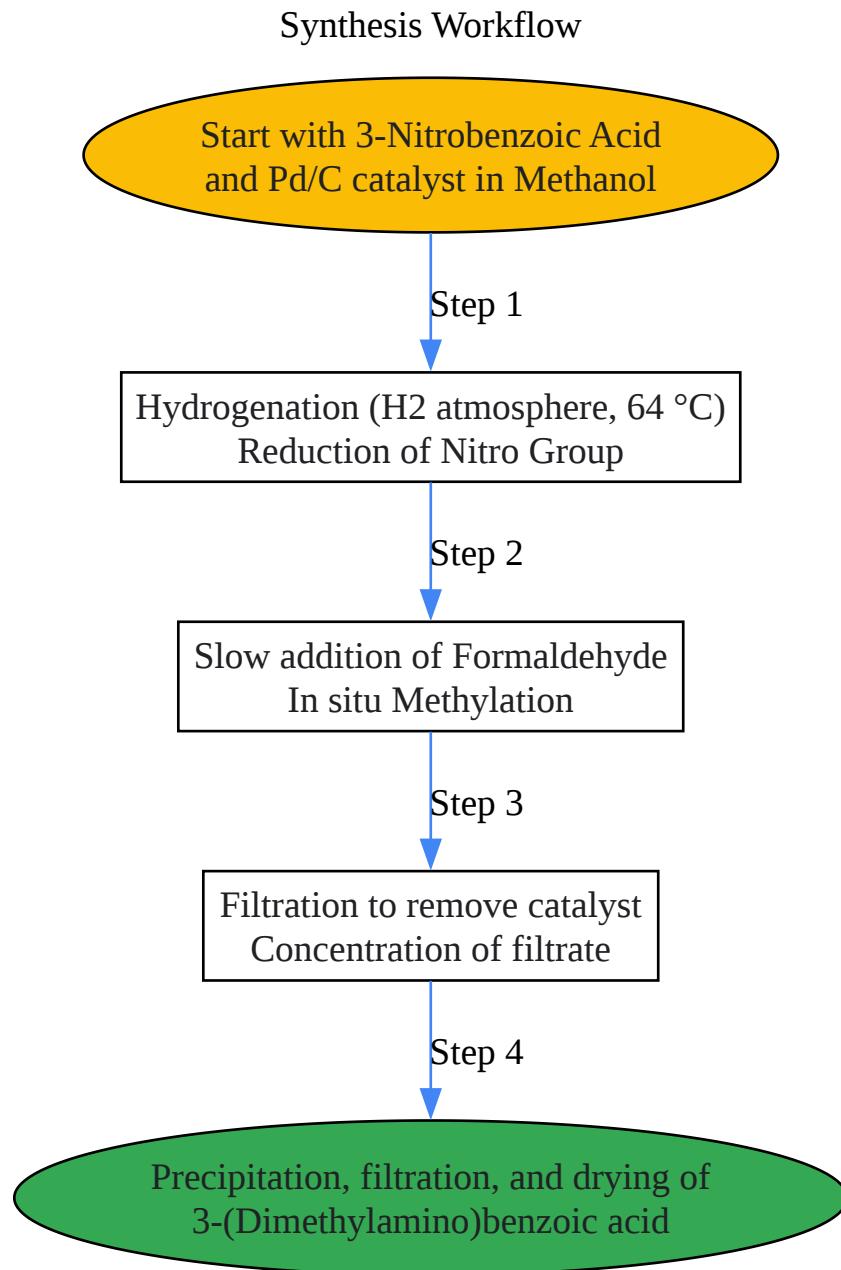
A common method for the synthesis of **3-(Dimethylamino)benzoic acid** is the reductive methylation of 3-nitrobenzoic acid.

Reaction: 3-Nitrobenzoic acid is reduced to 3-aminobenzoic acid, which is then methylated in situ using formaldehyde.

Example Protocol:

- Reaction Setup: To a solution of 3-nitrobenzoic acid in methanol, add a palladium on carbon (Pd/C) catalyst.[1]
- Hydrogenation: The mixture is subjected to a hydrogen atmosphere at an elevated temperature (e.g., 64 °C) until the uptake of hydrogen ceases, indicating the complete reduction of the nitro group to an amino group.[1]
- Methylation: A solution of formaldehyde is then slowly added to the reaction mixture while maintaining the hydrogen atmosphere. The reaction is continued until hydrogen uptake ceases again.[1]
- Work-up: The catalyst is removed by filtration. The filtrate is concentrated to precipitate the product, **3-(Dimethylamino)benzoic acid**. The precipitate is collected by filtration, washed with water, and dried.[1]

Below is a Graphviz diagram illustrating the general workflow for the synthesis of **3-(Dimethylamino)benzoic acid**.



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#### Synthesis Workflow Diagram

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

An established reverse-phase HPLC method can be used for the analysis of **3-(Dimethylamino)benzoic acid**.

Method Details:

- Column: Newcrom R1 HPLC column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used in place of phosphoric acid.
- Application: This method is suitable for purity analysis and can be adapted for preparative separation to isolate impurities. It is also applicable for pharmacokinetic studies.

## Biological Activity and Applications

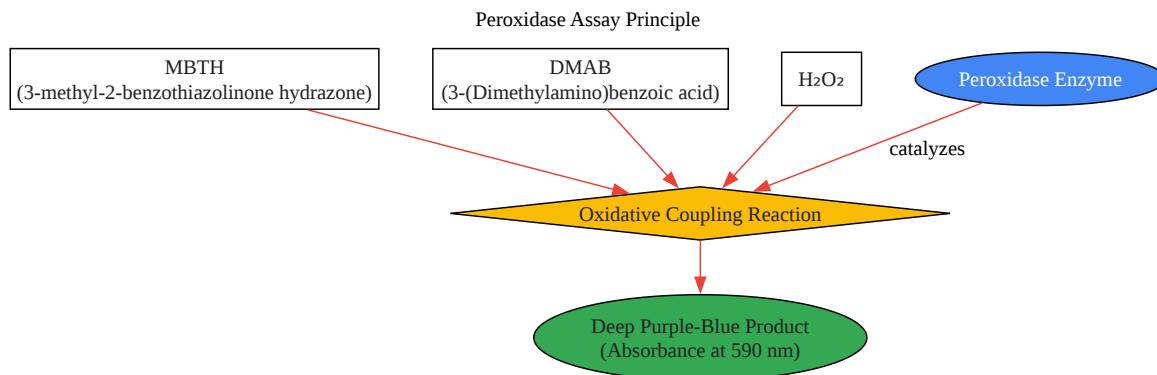
### Use in Peroxidase Assays

**3-(Dimethylamino)benzoic acid** is a key reagent in a sensitive chromogenic assay for the determination of peroxidase and manganese peroxidase activity.[\[1\]](#)

Assay Principle:

The assay is based on the oxidative coupling of 3-methyl-2-benzothiazolinone hydrazone (MBTH) and **3-(Dimethylamino)benzoic acid** (DMAB) in the presence of hydrogen peroxide ( $H_2O_2$ ) and the peroxidase enzyme. This reaction produces a deep purple-blue colored product with a maximum absorbance at 590 nm. The high extinction coefficient of the product allows for the detection of low enzyme activities.

Below is a Graphviz diagram illustrating the principle of the peroxidase assay.

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Peroxidase Assay Diagram

## Sirtuin Inhibition Studies

Research has indicated that a positional isomer, 4-(Dimethylamino)benzoic acid, acts as a weak inhibitor of yeast sirtuin (Sir2p). The study suggested that the relative positions of the dimethylamino and carboxylic acid groups are important for this activity. While this points to a potential area of investigation, there is currently limited information on the specific sirtuin inhibitory activity of **3-(Dimethylamino)benzoic acid**.

## Safety and Handling

**3-(Dimethylamino)benzoic acid** is known to cause skin and serious eye irritation. It may also cause respiratory irritation.

### Precautionary Measures:

- Handling: Use in a well-ventilated area. Avoid breathing dust. Wash hands thoroughly after handling.[8]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.<sup>[8]</sup>
- Storage: Store in a dry, cool, and well-ventilated place. Keep the container tightly closed.

This guide provides a foundational understanding of **3-(Dimethylamino)benzoic acid** for scientific and research applications. For more detailed information, please refer to the cited sources.

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